

# Comprehensive Safety and Handling Guide for 4-Bromobenzyl Alcohol

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## Compound of Interest

Compound Name: *4-Bromobenzyl alcohol*

Cat. No.: *B151685*

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **4-bromobenzyl alcohol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Bromobenzyl alcohol** is a hazardous substance that requires careful handling. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation. The required Personal Protective Equipment (PPE) is summarized in the table below.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.	Protects against dust particles and chemical splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn.	Prevents skin contact which can cause irritation. Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.	Protects against inhalation of dust which may cause respiratory tract irritation.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-bromobenzyl alcohol** is provided below for quick reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrO
Molecular Weight	187.03 g/mol <a href="#">[1]</a>
Appearance	White to off-white crystalline solid <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	75-77 °C <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	267.8 °C at 760 mmHg <a href="#">[2]</a>
Density	1.565 g/cm <sup>3</sup> <a href="#">[2]</a>
Flash Point	115.7 °C <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Sparingly soluble in water. Soluble in organic solvents like dioxane, ethanol, and acetone. <a href="#">[1]</a> <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **4-bromobenzyl alcohol** is crucial to minimize exposure and ensure a safe laboratory environment.

### 1. Preparation:

- Ensure that a designated work area, preferably within a chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are accessible and operational.
- Assemble all necessary equipment, including a calibrated weighing balance, spatula, weighing paper or boat, and appropriate glassware.
- Put on all required PPE as specified in the table above.

### 2. Weighing and Transfer:

- If possible, weigh the solid inside a fume hood to minimize inhalation exposure.

- If a balance cannot be placed inside a hood, tare a sealed container, transfer the **4-bromobenzyl alcohol** to the container within the hood, and then seal it before moving it to the balance for weighing.
- Use a clean spatula for transferring the solid. Avoid generating dust.
- Close the primary container of **4-bromobenzyl alcohol** immediately after use.

### 3. Post-Handling:

- Thoroughly decontaminate the work surface with an appropriate solvent (e.g., ethanol) and then soap and water.
- Properly remove and dispose of contaminated gloves and other disposable PPE in a designated waste container.
- Wash hands thoroughly with soap and water after handling the chemical.

## Emergency Procedures

### First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### Accidental Release Measures:

- In the event of a spill, evacuate the immediate area.

- Wear appropriate PPE, including respiratory protection.
- For a solid spill, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled, closed container for disposal.
- Clean the spill area with a damp cloth or paper towel to remove any remaining particles, and then decontaminate the area.

## Disposal Plan

Proper disposal of **4-bromobenzyl alcohol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.

### Waste Collection:

- Collect waste **4-bromobenzyl alcohol** and any materials contaminated with it (e.g., gloves, weighing paper, spill cleanup debris) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Label the container as "Halogenated Organic Waste" and list "**4-Bromobenzyl alcohol**" as a component.
- Do not mix halogenated waste with non-halogenated organic waste, as this can complicate disposal and increase costs.[\[4\]](#)[\[5\]](#)[\[6\]](#)

### Storage of Waste:

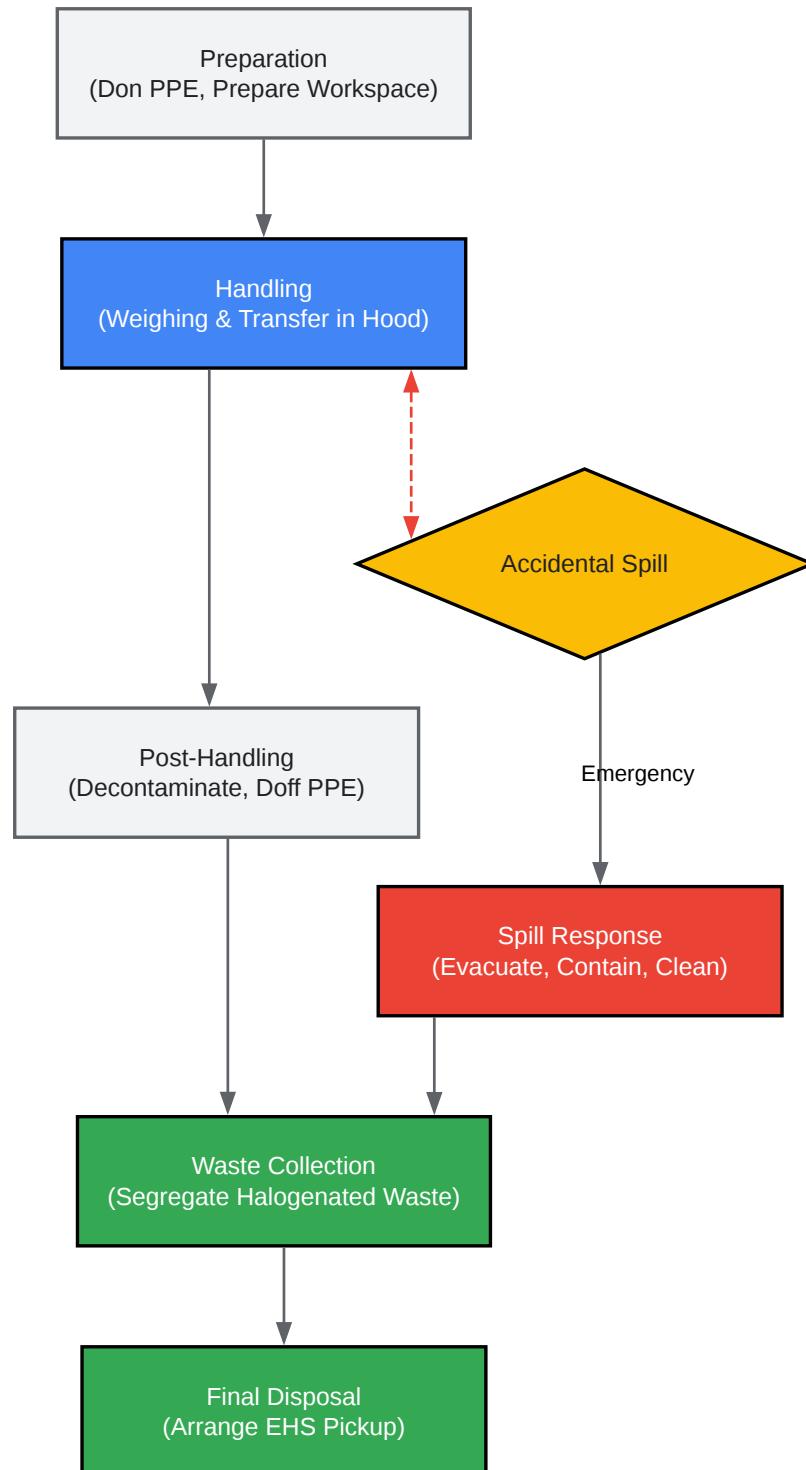
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the container is kept closed except when adding waste.[\[4\]](#)

### Final Disposal:

- Arrange for the disposal of the halogenated organic waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.

- Halogenated organic wastes are typically disposed of via high-temperature incineration.[6][7]

## Workflow for Safe Handling of 4-Bromobenzyl Alcohol



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Caption: Workflow for the safe handling of **4-bromobenzyl alcohol**.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-Bromobenzyl alcohol [nanfangchem.com]
- 3. P-BROMOBENZYL ALCOHOL [chembk.com]
- 4. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 5. campusoperations.temple.edu [campusoperations.temple.edu]
- 6. bucknell.edu [bucknell.edu]
- 7. documents.uow.edu.au [documents.uow.edu.au]
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